

Methacycline Hydrochloride: Comprehensive Technical Guide

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Introduction and Chemical Profile

Methacycline hydrochloride is a **second-generation, semisynthetic tetracycline antibiotic** derived from oxytetracycline [1] [2]. It is characterized by a **hydrogenated tetraphenyl-ring perhydrophenanthrene structure** and is chemically described as (4S,4aR,5S,5aR,12aS)-4-(dimethylamino)-3,5,10,12,12a-pentahydroxy-6-methylidene-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide hydrochloride [3].

This antibiotic exhibits **broader antimicrobial activity and improved pharmacokinetic properties** compared to earlier tetracyclines, including better bioavailability and an extended half-life of approximately 14 hours [4] [3]. Its chemical stability surpasses that of other tetracycline-class antibiotics, allowing prolonged circulation in the bloodstream and persistence in the environment [2].

Mechanism of Action and Molecular Targets

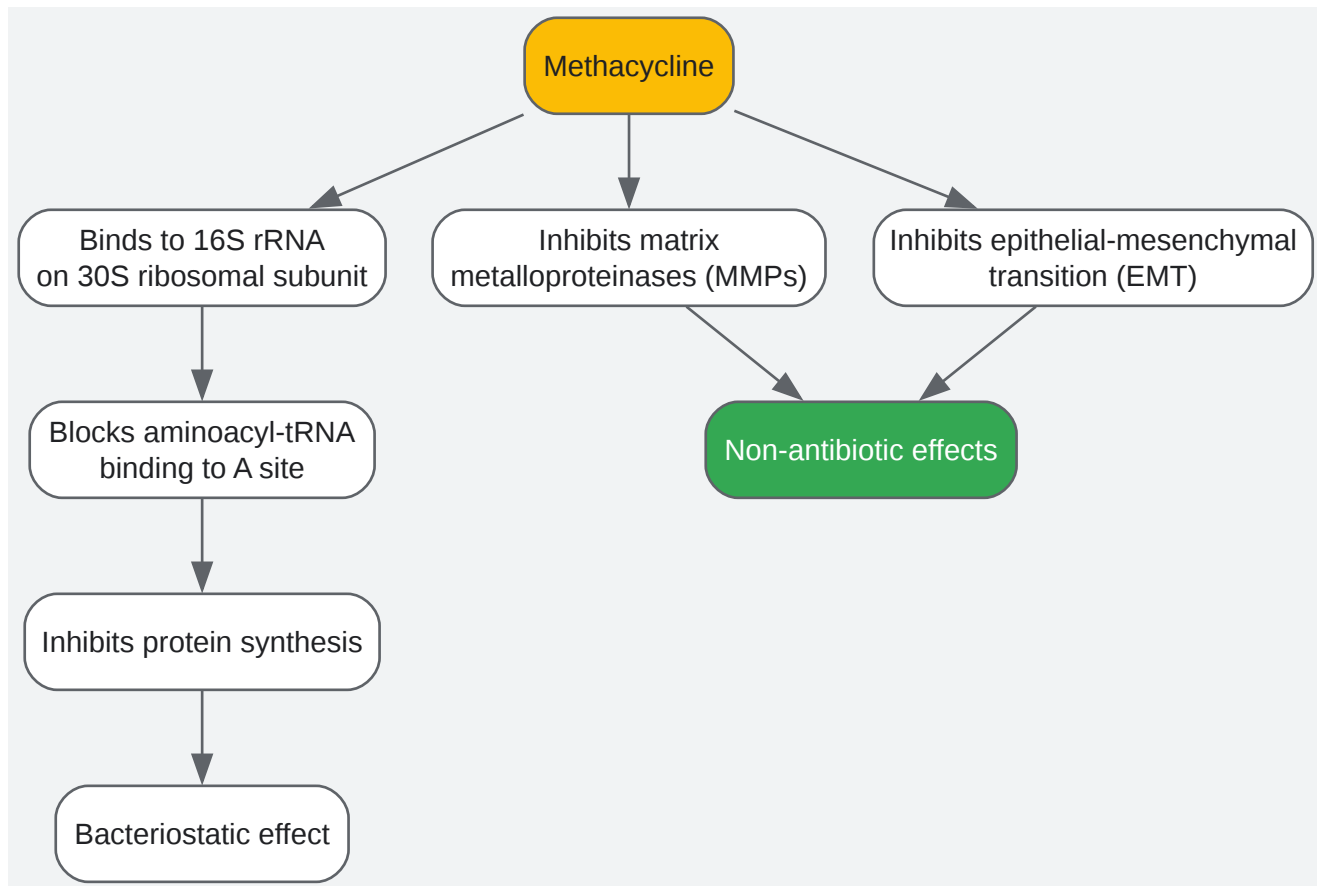
Methacycline hydrochloride primarily functions as a **protein synthesis inhibitor** in susceptible bacteria [5] [6]. The detailed molecular mechanism involves:

- **Binding Site:** Reversibly binds to the **16S rRNA component** of the **30S ribosomal subunit** [5] [3]

- **Inhibition:** Prevents the attachment of **aminoacyl-tRNA** to the **mRNA-ribosome complex** at the **acceptor (A) site** [6] [3]
- **Cellular Consequence:** Halts translation, effectively inhibiting bacterial protein synthesis and cellular growth [6]

Beyond its antimicrobial activity, methacycline has demonstrated **inhibition of matrix metalloproteinases (MMPs)**, which does not contribute to antibiotic effects but has led to research on chemically modified tetracyclines for treating rosacea, acne, and various neoplasms [5] [3]. Recent research also identifies methacycline as a **potent epithelial-mesenchymal transition (EMT) inhibitor** that blocks EMT in vitro and fibrogenesis in vivo without directly affecting TGF- β 1 Smad signaling [7].

The following diagram illustrates the primary mechanism of action and secondary pharmacological effects:



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Key Technical Data and Properties

The table below summarizes fundamental chemical, pharmacological, and market information for **methacycline hydrochloride**:

Property Category	Specification
Chemical Identifiers CAS No.: 3963-95-9 (hydrochloride); 914-00-1 (base) [7] [3] Molecular Formula: $C_{22}H_{23}ClN_2O_8$ (hydrochloride) [7] Molecular Weight: 478.88 g/mol (hydrochloride) [7] Solubility Profile DMSO: 50 mg/mL (104.41 mM) [7] Water: 6.67 mg/mL (13.93 mM) [7] Antimicrobial Spectrum Gram-positive bacteria (pneumococci, streptococci, staphylococci) [5] [3] Gram-negative bacteria (<i>E. coli</i> , salmonella, shigella) [5] [3] <i>Atypical pathogens</i> : Rickettsia, Mycoplasma, Chlamydia [2] [3] Pharmacokinetic Parameters Oral Absorption: ~58% [3] Protein Binding: 75-78% [3] Elimination Half-Life: ~14 hours [3] Research Applications Antimicrobial testing [7] [2] EMT and fibrosis research [7] MMP inhibition studies [5] [3] Market Information Global Market (2024): ~USD 224 million [4] Projected CAGR (2024-2032): ~5.6% [4]	

Research Applications and Experimental Use

Antimicrobial and EMT Inhibition Research

Methacycline hydrochloride serves as a critical tool in biomedical research, particularly in:

- EMT Inhibition Studies:** Methacycline inhibits TGF- β 1-induced EMT in A549 cells with an **IC₅₀ of approximately 5 μ M** [7]. It effectively blocks TGF- β 1-induced α -smooth muscle actin, Snail1, and collagen I in primary alveolar epithelial cells at concentrations of **10-20 μ M for 48 hours** [7].
- Mechanistic Insights:** The compound inhibits TGF- β 1-induced non-Smad pathways, including **c-Jun N-terminal kinase (JNK), p38, and Akt activation**, without affecting Smad or β -catenin transcriptional activity [7].
- In Vivo Applications:** In bleomycin-induced pulmonary fibrosis models, **methacycline hydrochloride** administered at **100 mg/kg/day** via intraperitoneal injection beginning 10 days after intratracheal bleomycin instillation significantly attenuates fibrotic markers and improves survival [7].

Environmental Persistence and Degradation Research

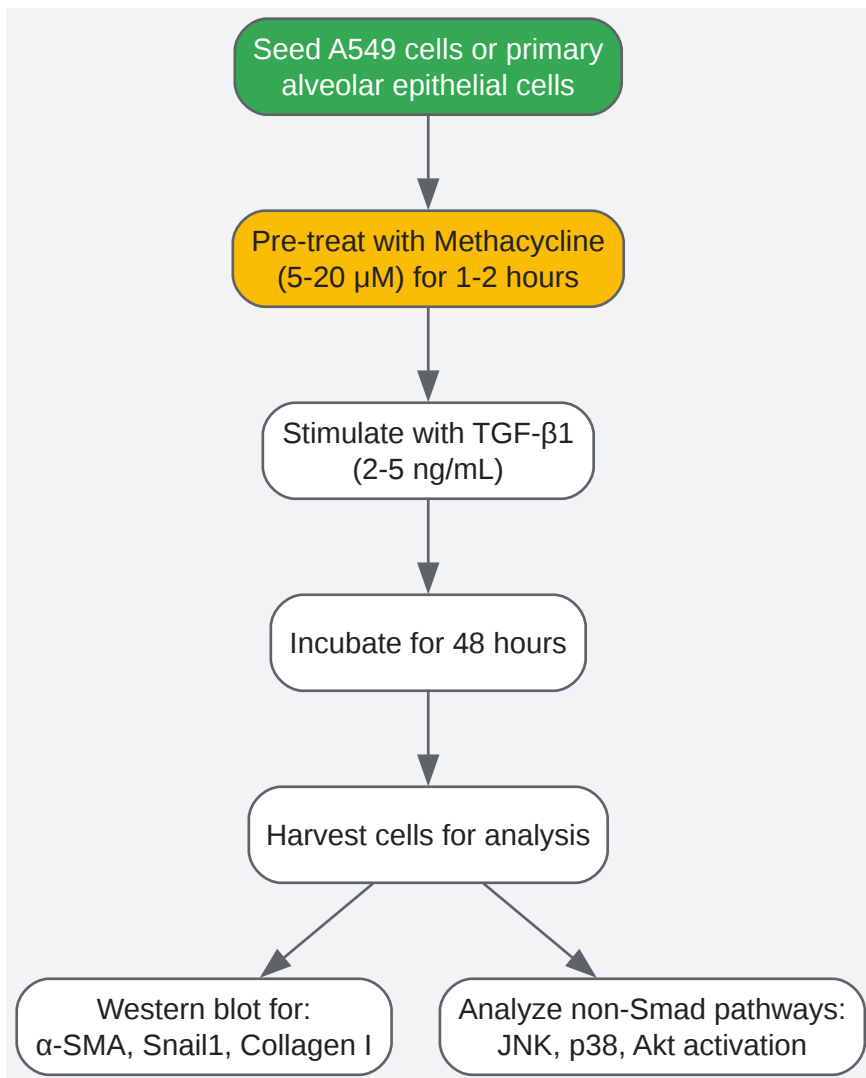
The environmental persistence of methacycline has become a significant research focus:

- **Detection Levels:** Methacycline residues have been detected in environmental samples at concentrations up to **14.28 mg/kg in livestock manure** and **159.9 µg/kg in honey** [2].
- **Degradation Challenges:** Traditional physicochemical methods (adsorption, coagulation, membrane filtration, chemical oxidation) are often ineffective for methacycline removal due to its complex polycyclic structure [2].
- **Bioremediation Approaches:** Engineered *Pseudomonas* strains capable of producing **biogenic Mn oxides (BMOs)** achieve complete methacycline degradation within 24 hours, with degradation efficiency inhibited by metal ions Mg^{2+} , Cu^{2+} , Ni^{2+} , and Co^{2+} [2].

Experimental Protocols and Methodologies

In Vitro EMT Inhibition Assay

The following workflow outlines a standard protocol for evaluating EMT inhibition using **methacycline hydrochloride**:



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Key Considerations:

- Use serum-free conditions during TGF-β1 stimulation to prevent interference [7]
- Include controls for baseline JNK, p38, and Akt activities
- Methacycline has no effect on lung fibroblast responses to TGF-β1, demonstrating cell-type specific activity [7]

In Vivo Fibrosis Model

For pulmonary fibrosis research, the following protocol is recommended:

- **Animal Model:** Use C57BL/6J mice (5-10 weeks old) [7]

- **Fibrosis Induction:** Administer bleomycin (typically 2-3 U/kg) via intratracheal instillation [7]
- **Treatment Protocol:** Begin **methacycline hydrochloride** (100 mg/kg/day) via intraperitoneal injection 10 days post-bleomycin administration [7]
- **Endpoint Analysis:** Evaluate at Day 17 post-bleomycin for canonical EMT markers, Snail1, Twist1, collagen I, fibronectin protein and mRNA [7]

Regulatory Status and Commercial Landscape

Methacycline is **not approved by the US FDA** but has regulatory approval in other jurisdictions [3]. The global market is experiencing steady growth, with key manufacturers including Tonglian Group, Suzhou No.5 Pharmaceutical Factory, Changzhou Pharmaceutical, and European firms such as Cantabria Labs and Sirton Medicare Spa [4].

The market is segmented by:

- **Therapeutics:** Chronic bronchitis, rickettsial infections, pneumonia, trench fever, typhus, sinusitis [5]
- **Distribution Channels:** Hospital pharmacies, retail pharmacies, online pharmacies [4]
- **Geographic Regions:** Asia-Pacific dominates consumption (38% of global volume), while North America leads in R&D activities [4]

Conclusion and Research Directions

Methacycline hydrochloride remains a valuable compound in scientific research, particularly for studying bacterial protein synthesis, EMT processes, and fibrotic diseases. Its well-characterized mechanism of action, established experimental protocols, and dual utility as both an antimicrobial and EMT inhibitor make it a versatile research tool.

Future research directions include:

- Developing **novel formulations** to enhance bioavailability and reduce side effects [4]
- Exploring **combination therapies** to combat antibiotic resistance [8]
- Investigating **non-antibiotic applications** in fibrosis and cancer research [7] [5]
- Advancing **bioremediation strategies** to address environmental persistence [2]

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References

1. Metacycline - an overview [sciencedirect.com]
2. Complete degradation of polycyclic antibiotic methacycline ... [pmc.ncbi.nlm.nih.gov]
3. Metacycline: Uses, Interactions, Mechanism of Action | DrugBank Online [go.drugbank.com]
4. Methacycline Market 2025 forecast to 2032 [24marketreports.com]
5. Metacycline Market By Therapeutics and By Region [futurewiseresearch.com]
6. What is Methacycline Hydrochloride used for? [synapse.patsnap.com]
7. Methacycline hydrochloride | Bacterial Inhibitor [medchemexpress.com]
8. Metacycline 2025-2033 Analysis: Trends, Competitor ... [datainsightsmarket.com]

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